

Essential Safety and Logistical Information for Handling MAP17

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Compound of Interest

Compound Name: MAP17

Cat. No.: B15597279

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This document provides comprehensive guidance on the safe handling of the **MAP17** protein in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals while maintaining the integrity of the protein.

Introduction to MAP17

MAP17, also known as PDZK1 interacting protein 1 (PDZK1IP1), is a small, 17 kDa non-glycosylated membrane-associated protein.^[1] It is localized to the plasma membrane and the Golgi apparatus.^[1] **MAP17** is overexpressed in a wide variety of human carcinomas and is associated with increased tumor progression.^[1] Functionally, it is involved in the transport of molecules across the cell membrane and plays a role in cellular signaling pathways, including the PI3K/AKT and Notch pathways.^{[1][2]}

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **MAP17**. As a purified recombinant protein, it is not considered hazardous. However, adherence to good laboratory practices is essential to prevent contamination and ensure personnel safety.

PPE Item	Specification
Lab Coat	A clean, buttoned lab coat must be worn to protect clothing and skin from potential splashes.
Gloves	Nitrile gloves are required to prevent contamination of the protein sample and to protect the user. Gloves should be changed regularly and immediately if they become contaminated. [3] [4] [5]
Eye Protection	Safety glasses with side shields or safety goggles must be worn to protect the eyes from splashes. [3] [6] [7]
Face Protection	A face shield may be necessary when there is a higher risk of splashing, such as during vortexing or sonicating larger volumes.

Operational Plan: Handling and Storage

Receiving and Inspection:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Verify that the product name and catalog number on the vial match the order.
- Move the vial to the appropriate storage temperature immediately.

Preparation and Handling:

- Work in a clean, designated area, such as a laminar flow hood or a clean workbench, to minimize contamination.
- Before use, allow the vial to equilibrate to room temperature.
- Briefly centrifuge the vial to collect the contents at the bottom.

- Reconstitute the protein according to the manufacturer's instructions, using the recommended sterile buffer.
- Avoid vigorous shaking or vortexing, which can cause protein denaturation. Mix gently by pipetting up and down or by gentle inversion.
- Aliquot the reconstituted protein into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Storage:

- Lyophilized Protein: Store at -20°C or -80°C for long-term storage.
- Reconstituted Protein: Store in aliquots at -80°C. Avoid repeated freeze-thaw cycles.

Disposal Plan

All materials that have come into contact with **MAP17**, including pipette tips, tubes, and gloves, should be disposed of as standard laboratory waste. If the protein has been used in conjunction with hazardous materials (e.g., radioisotopes, hazardous chemicals), disposal should follow the specific guidelines for those materials.

Emergency Procedures

- Skin Contact: Wash the affected area thoroughly with soap and water.
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
- Ingestion: Wash out the mouth with water, provided the person is conscious. Seek medical attention.
- Spill:
 - Wear appropriate PPE.
 - Absorb the spill with an inert material (e.g., paper towels, absorbent pads).

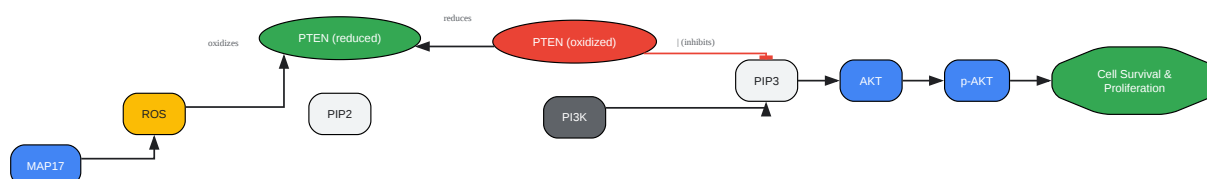
- Clean the spill area with a suitable disinfectant or detergent.
- Dispose of the contaminated materials in the appropriate waste container.

Signaling Pathways Involving MAP17

MAP17 is known to be involved in key signaling pathways that regulate cell growth, proliferation, and survival.

MAP17 and the PI3K/AKT Signaling Pathway

MAP17 expression has been shown to activate the PI3K/AKT pathway, a critical signaling cascade for cell survival and proliferation.[1][3][8] This activation is mediated through an increase in reactive oxygen species (ROS).[1]

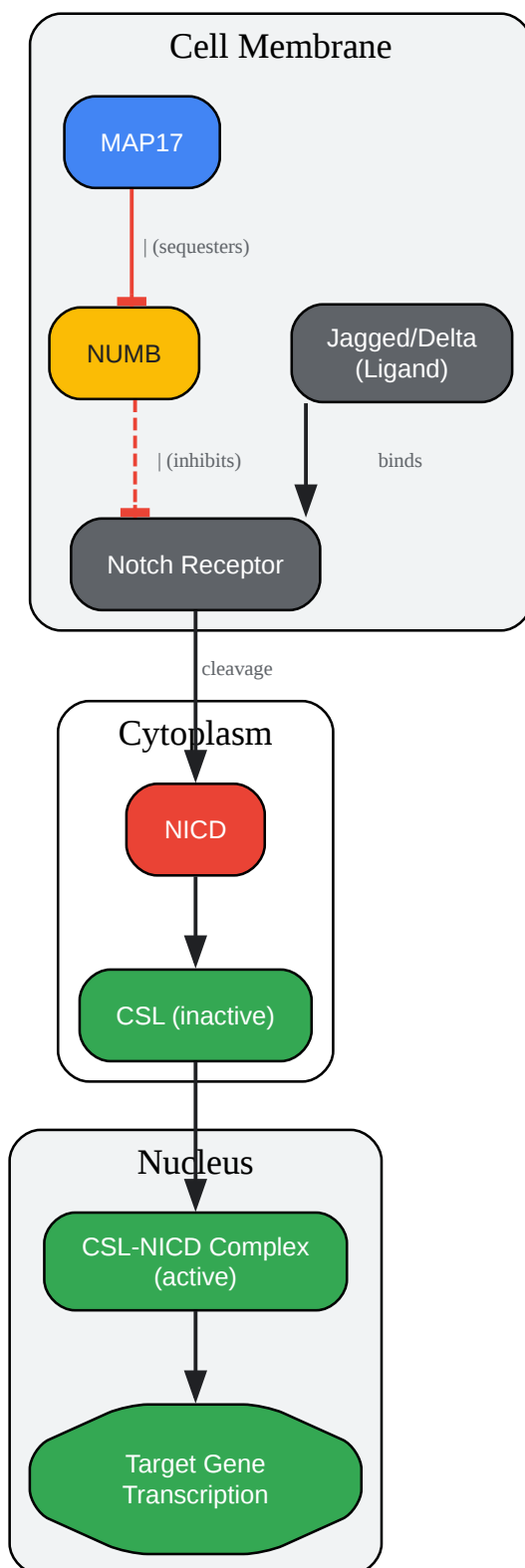


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Caption: MAP17 activates the PI3K/AKT pathway via ROS production.

MAP17 and the Notch Signaling Pathway

MAP17 can also activate the Notch signaling pathway by interacting with and sequestering NUMB, a negative regulator of Notch.[9][10] This leads to the activation of Notch target genes, promoting a stem cell-like phenotype in cancer cells.



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Caption: MAP17 activates Notch signaling by sequestering NUMB.

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